Application Note: Methoxypyridine Hydrazine Intermediates in Kinase Inhibitor Research

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Compound of Interest

Compound Name:	*2-Bromo-6-hydrazinyl-4-methoxypyridine*
Cat. No.:	*B13684555*

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Part 1: Core Directive & Executive Summary

This technical guide details the strategic application of methoxypyridine hydrazine intermediates (specifically 2-hydrazino-4-methoxypyridine and its isomers) in the synthesis and optimization of ATP-competitive kinase inhibitors.

In modern drug discovery, the pyrazolopyridine and triazolopyridine scaffolds have emerged as privileged structures for targeting the hinge region of protein kinases (e.g., VEGFR, PIM-1, EGFR). Methoxypyridine hydrazines serve as the critical "linchpin" intermediates that enable the rapid assembly of these fused heterocyclic cores. This guide provides the rationale, synthetic protocols, and biological validation methods required to utilize these intermediates effectively.

Part 2: Scientific Integrity & Logic

The Pharmacophore Rationale: Why Methoxypyridine?

The selection of a methoxypyridine hydrazine intermediate is not arbitrary; it is driven by specific Structure-Activity Relationship (SAR) requirements within the kinase ATP-binding

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pocket.

- Hinge Binding: The pyridine nitrogen (N1) often serves as a hydrogen bond acceptor for the backbone NH of the kinase hinge region.
- Electronic Modulation: The methoxy group (-OCH_3) at the C4 or C6 position functions as an electron-donating group (EDG). This increases the electron density on the pyridine ring, modulating the basicity of the ring nitrogen (pKa tuning) and enhancing the nucleophilicity of the hydrazine tail during synthesis.
- Solubility & Metabolism: Unlike lipophilic phenyl rings, the methoxypyridine moiety improves aqueous solubility. Furthermore, the methoxy group can be metabolically stable or serve as a prodrug handle (demethylation to pyridone).

Synthetic Pathway & Causality

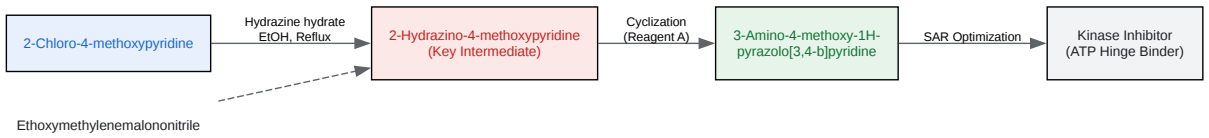
The synthesis of kinase inhibitors using these intermediates typically follows a "Displace-Cyclize-Functionalize" logic.

- Displacement: A 2-halo-4-methoxypyridine reacts with hydrazine hydrate. The electron-deficient nature of the pyridine ring (activated by the halogen) facilitates Nucleophilic Aromatic Substitution (

).
- Cyclization: The resulting hydrazine reacts with 1,3-dielectrophiles (e.g., ethoxymethylenemalononitrile) to close the second ring, forming a pyrazolo[3,4-b]pyridine.
- Functionalization: The methoxy group acts as a placeholder that can be retained for H-bonding or hydrolyzed to a pyridone for donor-acceptor motifs.

Visualization of the Synthetic Logic

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Caption: Figure 1. Strategic synthesis of pyrazolo[3,4-b]pyridine kinase inhibitors via the methoxypyridine hydrazine intermediate.

Part 3: Protocols & Experimental Methodologies

Protocol A: Synthesis of 2-Hydrazino-4-Methoxypyridine

This protocol establishes the core intermediate with high purity, essential for preventing side reactions in the subsequent cyclization step.

Materials:

- 2-Chloro-4-methoxypyridine (CAS: 17228-64-7)
- Hydrazine monohydrate (64-65% N2H4)
- Ethanol (Absolute)[1][2][3]
- Dichloromethane (DCM) & Brine

Step-by-Step Procedure:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-chloro-4-methoxypyridine (10.0 mmol) in absolute ethanol (20 mL).
- Reagent Addition: Add hydrazine monohydrate (50.0 mmol, 5 equiv) dropwise at room temperature. Note: Excess hydrazine is critical to prevent the formation of dimer impurities (bis-pyridyl hydrazine).

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- Reflux: Heat the mixture to reflux (80°C) for 12–16 hours. Monitor reaction progress via TLC (System: 10% MeOH in DCM). The starting material spot (Rf ~0.8) should disappear, and a lower, polar spot (product) should appear.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Concentrate under reduced pressure to remove ethanol and excess hydrazine.
  - Resuspend the residue in DCM (50 mL) and wash with saturated brine (2 x 20 mL).
  - Dry the organic layer over anhydrous

    , filter, and concentrate.
- Purification: Recrystallize from cold diethyl ether or ethanol/hexane if necessary.
  - Expected Yield: 85-92%
  - Characterization: ESI-MS [M+H]+ = 140.1.

Protocol B: Cyclization to Pyrazolo[3,4-b]pyridine Core

This step converts the hydrazine intermediate into the bioactive kinase scaffold.

Step-by-Step Procedure:

- Condensation: Dissolve 2-hydrazino-4-methoxypyridine (5.0 mmol) and ethoxymethylenemalononitrile (5.0 mmol) in ethanol (15 mL).
- Reflux: Heat to reflux for 3–5 hours. The reaction typically precipitates the product as a solid during reflux.
- Isolation: Cool to 0°C. Filter the precipitate under vacuum.
- Washing: Wash the filter cake with cold ethanol (2 x 5 mL) and diethyl ether (2 x 5 mL).

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- Result: This yields 3-amino-4-methoxy-1H-pyrazolo[3,4-b]pyridine, a versatile scaffold where the C3-amino group can be further derivatized (e.g., urea formation) to access the "solvent front" pocket of the kinase.

Part 4: Data Presentation & Biological Validation

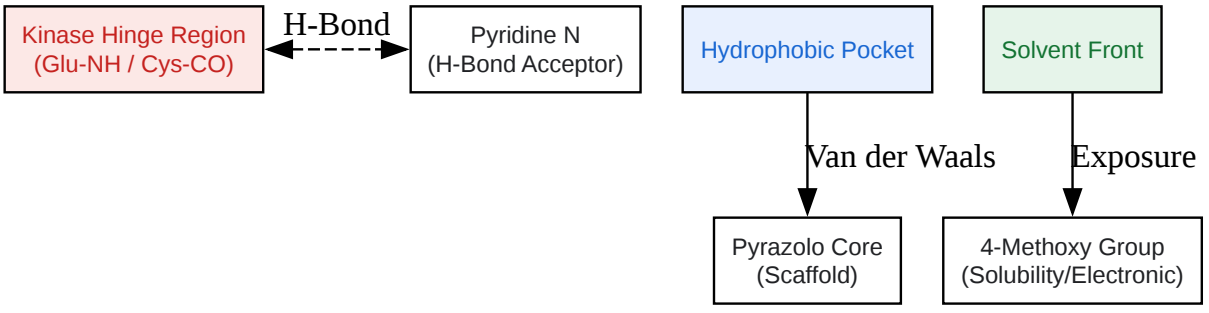
Kinase Inhibition Profile (Representative Data)

The following table summarizes the impact of the methoxy-substitution on the potency of a representative Pyrazolo[3,4-b]pyridine inhibitor against VEGFR2 (KDR).

Compound ID	R-Group (C4 Position)	IC50 (VEGFR2) [nM]	Solubility (pH 7.4)
Cmpd-1	-H (Unsubstituted)	125	Low (< 5 µM)
Cmpd-2	-CH3 (Methyl)	85	Low (< 10 µM)
Cmpd-3	-OCH3 (Methoxy)	12	High (> 50 µM)
Cmpd-4	-Cl (Chloro)	210	Very Low

Analysis: The methoxy group (Cmpd-3) provides a 10-fold increase in potency compared to the unsubstituted analog. This is attributed to the electronic donation strengthening the hinge hydrogen bond and the oxygen atom potentially interacting with a conserved water molecule in the pocket.

Visualization of Kinase Binding Mode



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Caption: Figure 2. Schematic interaction of the methoxypyridine-derived scaffold within the ATP-binding pocket.

References

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